

# Proper Disposal of C188 (7a,12a-Dihydroxycholest-4-en-3-one)

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## Compound of Interest

Compound Name: C188

Cat. No.: B1668180

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This guide provides essential safety and logistical information for the proper disposal of **C188**, also known as 7a,12a-Dihydroxycholest-4-en-3-one (CAS No. not readily available, sc-207188). The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Key Chemical and Safety Data

The following table summarizes the known properties and safety information for **C188**. This information has been compiled from available safety data sheets.

| Property                 | Information                                                                                              |
|--------------------------|----------------------------------------------------------------------------------------------------------|
| Chemical Name            | 7a,12a-Dihydroxycholest-4-en-3-one                                                                       |
| Appearance               | Not specified                                                                                            |
| Potential Health Effects | May be harmful if inhaled, ingested, or absorbed through the skin. May cause eye and skin irritation.[1] |
| Stability                | Stable under recommended storage conditions.<br>[1]                                                      |
| Incompatible Materials   | Strong oxidizing agents.[1]                                                                              |
| Hazardous Decomposition  | Carbon oxides under fire conditions.[1]                                                                  |
| Carcinogenicity          | Not identified as a possible or potential human carcinogen by IARC.[1]                                   |

## Experimental Protocols: Disposal Procedure

The proper disposal of **C188** waste must be conducted in accordance with federal, state, and local environmental control regulations. The following is a step-by-step guide for its disposal.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate personal protective equipment (PPE) when handling **C188**. This includes:
  - Chemical-resistant gloves (e.g., nitrile)
  - Safety glasses or goggles
  - A laboratory coat

### 2. Waste Collection:

- Solid Waste:

- Collect solid **C188** waste and any contaminated materials (e.g., weigh paper, pipette tips) in a designated, properly labeled hazardous waste container.
- The container should be sturdy, leak-proof, and compatible with the chemical.
- Liquid Waste:
  - Collect solutions containing **C188** in a designated, sealed, and clearly labeled hazardous waste container.
  - Do not mix **C188** waste with incompatible chemicals, particularly strong oxidizing agents.  
[1]
- Empty Containers:
  - Empty containers that held **C188** should be triple-rinsed with a suitable solvent.
  - The rinsate from the first rinse must be collected and disposed of as hazardous waste.[2]  
[3] Subsequent rinses may also need to be collected depending on local regulations.
  - After thorough cleaning and removal or defacing of the original label, the container may be disposed of as regular trash, though this is subject to institutional policies.[3]

### 3. Labeling and Storage:

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("7a,12a-Dihydroxycholest-4-en-3-one"), and the associated hazards.
- Keep waste containers securely closed except when adding waste.[2]
- Store the waste in a designated satellite accumulation area that is away from general laboratory traffic and incompatible materials.

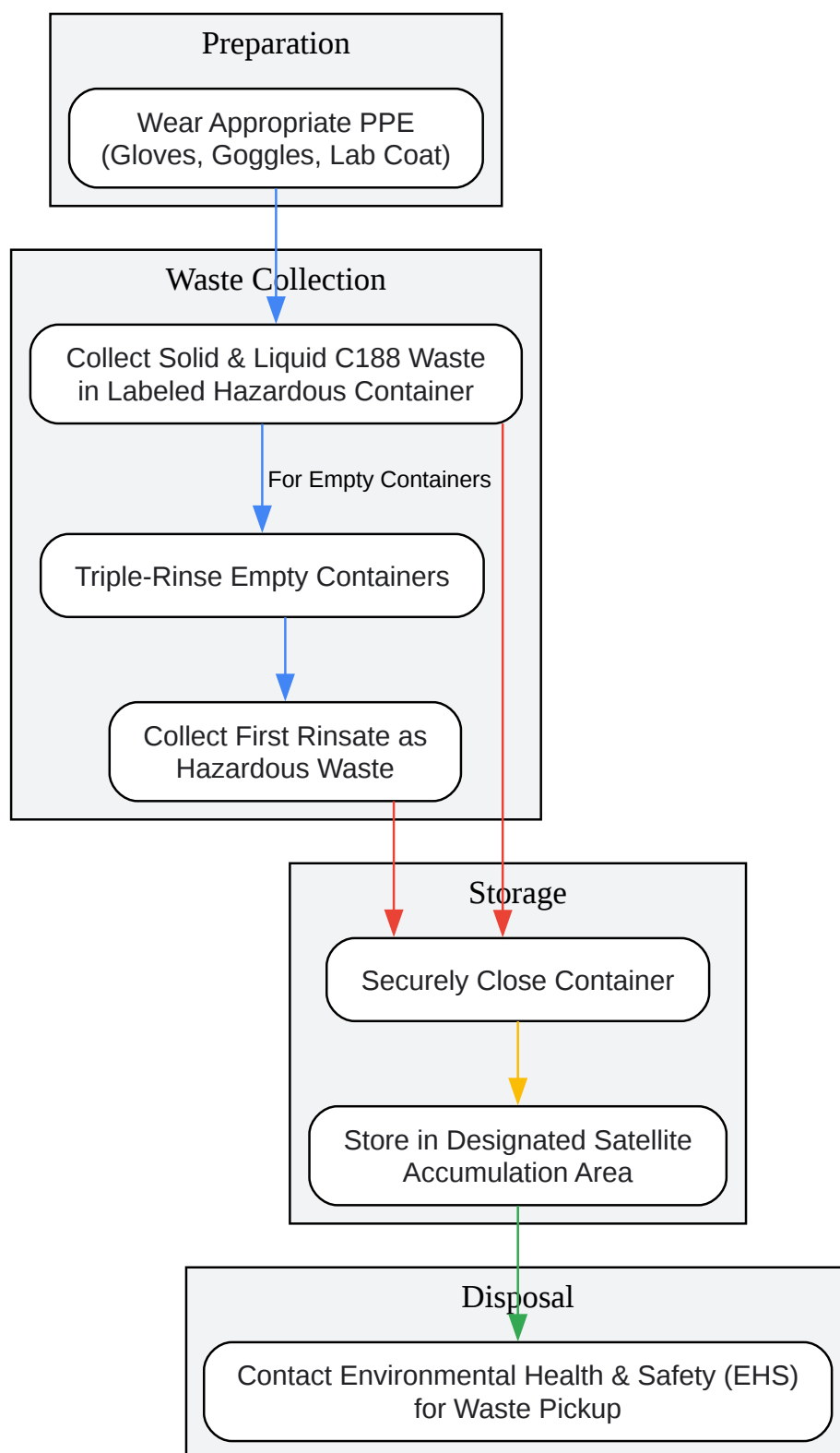
### 4. Disposal Request:

- Once the waste container is full, or in accordance with your institution's waste pickup schedule, arrange for disposal through your institution's Environmental Health and Safety (EHS) office.[3][4]

- Do not attempt to dispose of **C188** waste down the drain or in the regular trash.[\[2\]](#)

## Disposal Workflow

The following diagram illustrates the key steps for the proper disposal of **C188** waste.



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Caption: Workflow for the safe disposal of **C188** waste.

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## References

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